

BAY-8002 solubility and stability in DMSO and culture media

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Compound of Interest

Compound Name: BAY-8002

Cat. No.: B1667822

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BAY-8002 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **BAY-8002** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **BAY-8002**?

A1: The recommended solvent for preparing a high-concentration stock solution of **BAY-8002** is dimethyl sulfoxide (DMSO).^{[1][2][3]} It is crucial to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly reduced by moisture-absorbing DMSO.^{[1][4]}

Q2: What is the maximum solubility of **BAY-8002** in DMSO?

A2: The reported solubility of **BAY-8002** in DMSO varies across suppliers but is consistently high. Values range from 83 mg/mL (199.59 mM) to 125 mg/mL (300.59 mM).^{[1][4][5]} For practical purposes, preparing a stock solution of 10 mM in DMSO is a common practice for in vitro studies.^[6]

Q3: How should I store the solid compound and its stock solutions?

A3: Proper storage is critical to maintain the integrity of **BAY-8002**.

- Solid Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- DMSO Stock Solution: For optimal stability, aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles.[\[1\]](#) Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Q4: Is **BAY-8002** soluble in aqueous solutions like culture media or water?

A4: **BAY-8002** is reported to be insoluble in water.[\[1\]](#) When preparing working solutions for cell culture experiments, the final DMSO concentration should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity and ensure the compound remains in solution.

Q5: What is the mechanism of action for **BAY-8002**?

A5: **BAY-8002** is a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1) and also shows high potency against MCT2.[\[7\]](#)[\[8\]](#)[\[9\]](#) It has excellent selectivity against the related transporter MCT4.[\[2\]](#)[\[3\]](#)[\[4\]](#) By inhibiting MCT1/2, **BAY-8002** blocks the bidirectional transport of lactate and pyruvate across the cell membrane.[\[6\]](#)[\[7\]](#)[\[10\]](#) This leads to an accumulation of intracellular lactate, a decrease in intracellular pH, and the suppression of glycolysis, ultimately inhibiting the growth of cancer cells that depend on MCT1 for their metabolism.[\[11\]](#)[\[12\]](#)

Data Summary Tables

Table 1: Solubility of **BAY-8002**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	83 - 125 mg/mL	199.59 - 300.59 mM	Use of fresh, anhydrous DMSO and sonication is recommended to achieve maximum solubility. [1] [4]
Ethanol	21 - 28 mg/mL	~50.5 - 67.3 mM	

| Water | Insoluble | N/A | |

Table 2: Stability and Storage Recommendations

Form	Storage Temperature	Duration	Recommendations
Solid Powder	-20°C	3 years	
	4°C	2 years	
Stock Solution in DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [1] [3] [4]

| | -20°C | 1 month | |

Troubleshooting Guide

Issue 1: The **BAY-8002** powder is not fully dissolving in DMSO.

- Cause: The DMSO may have absorbed moisture, which significantly reduces the solubility of **BAY-8002**.[\[1\]](#)[\[4\]](#) The concentration attempted may also be too high.
- Solution:
 - Always use fresh, high-purity, anhydrous DMSO from a newly opened bottle.
 - To aid dissolution, gently warm the solution to 37°C and use an ultrasonic bath for a short period.[\[2\]](#)[\[3\]](#)
 - Ensure you are preparing the solution within the reported solubility limits (see Table 1).

Issue 2: Precipitation is observed after diluting the DMSO stock solution into aqueous culture media.

- Cause: **BAY-8002** has very low aqueous solubility. When the DMSO stock is diluted, the compound can crash out of solution if its final concentration exceeds its solubility limit in the media.

- Solution:
 - Minimize the final DMSO concentration in the culture media (ideally $\leq 0.1\%$).
 - Prepare the working solution by adding the DMSO stock dropwise to the culture media while vortexing or stirring to ensure rapid mixing.
 - Perform serial dilutions. For example, first, dilute the high-concentration DMSO stock to an intermediate concentration in DMSO before the final dilution into the aqueous medium.
 - If precipitation persists, consider using a formulation aid such as Pluronic® F-68 or preparing a fresh working solution at a lower concentration immediately before use.

Issue 3: Inconsistent experimental results are observed between experiments.

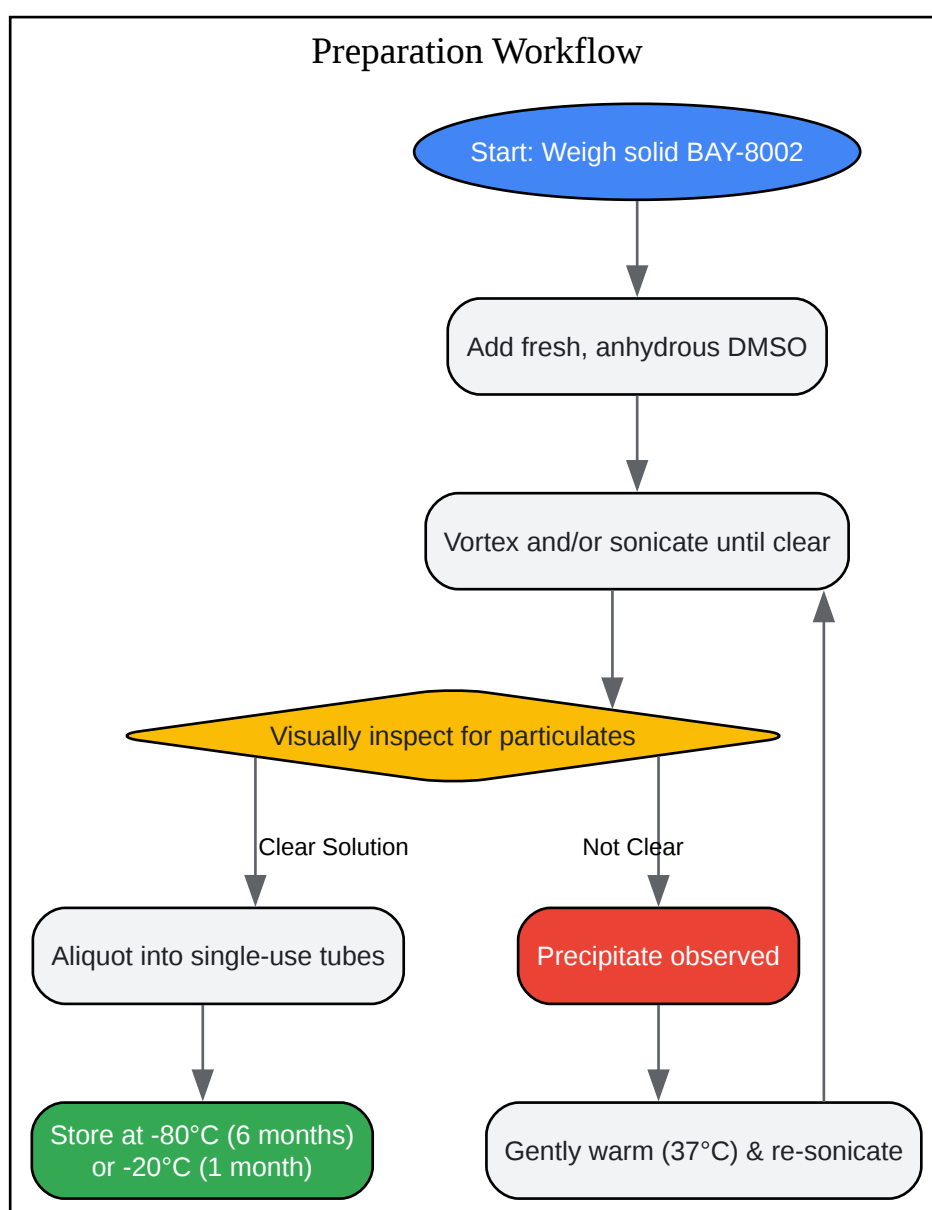
- Cause: This could be due to the degradation of the **BAY-8002** stock solution. Repeated freeze-thaw cycles can degrade the compound.[\[1\]](#) The age of the stock solution can also be a factor.
- Solution:
 - Strictly follow the storage guidelines. Aliquot stock solutions into single-use volumes and store them at -80°C .[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Use stock solutions within the recommended timeframe (6 months at -80°C , 1 month at -20°C).[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - For in vivo studies, it is highly recommended to prepare fresh working solutions daily.[\[4\]](#)

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM BAY-8002 Stock Solution in DMSO

- Preparation: Allow the vial of solid **BAY-8002** (M.Wt: 415.85 g/mol) and a new bottle of anhydrous DMSO to equilibrate to room temperature.

- Calculation: Calculate the required mass of **BAY-8002** and volume of DMSO. For 1 mL of a 10 mM stock solution, you will need 4.16 mg of **BAY-8002**.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing 4.16 mg of **BAY-8002**.
- Mixing: Cap the vial tightly and vortex thoroughly. If needed, place the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.^[4]
- Storage: Aliquot the clear solution into sterile, single-use cryovials and store at -80°C.

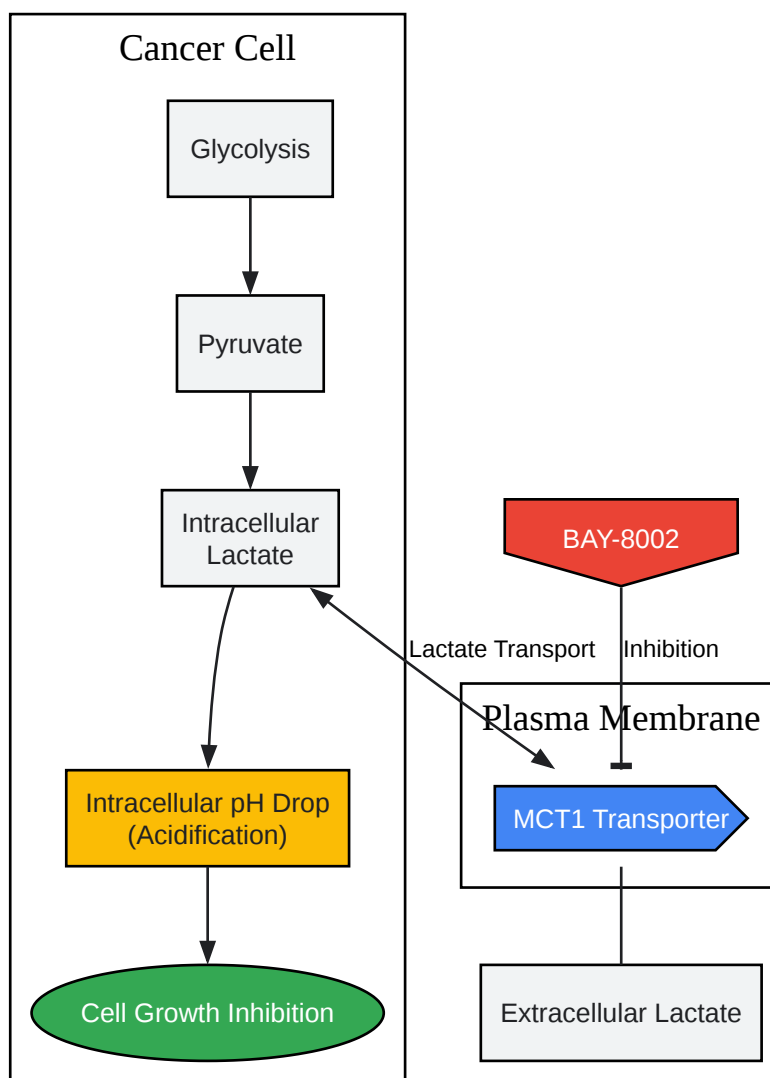


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Workflow for preparing **BAY-8002** stock solution.

BAY-8002 Mechanism of Action

BAY-8002 targets the monocarboxylate transporter 1 (MCT1), which is crucial for pH regulation and metabolism in many cancer cells. By blocking lactate export, the drug induces intracellular acidification and metabolic stress, leading to growth inhibition.



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Inhibition of lactate transport via the MCT1 transporter by **BAY-8002**.

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